

Personal protective equipment for handling (R)-(1-Methylpyrrolidin-3-yl)methanol

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Compound of Interest

Compound Name: (R)-(1-Methylpyrrolidin-3-yl)methanol

Cat. No.: B569145

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Essential Safety and Handling Guide for (R)-(1-Methylpyrrolidin-3-yl)methanol

Disclaimer: A specific Safety Data Sheet (SDS) for **(R)-(1-Methylpyrrolidin-3-yl)methanol** was not readily available. The following information is based on the SDS for its enantiomer, (S)-(1-Methylpyrrolidin-3-yl)methanol, and general safety data for pyrrolidine derivatives. As enantiomers typically have identical physical and toxicological properties, this guidance is provided as a comprehensive safety resource. However, it is imperative that all users conduct a thorough risk assessment for their specific application and handling conditions.


This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **(R)-(1-Methylpyrrolidin-3-yl)methanol**. Adherence to these procedures is essential for ensuring laboratory safety and proper environmental stewardship.

Hazard Identification and Classification

Based on the data for the (S)-enantiomer, **(R)-(1-Methylpyrrolidin-3-yl)methanol** is classified as a hazardous substance. The primary hazards are associated with its irritant properties.

Hazard Class	GHS Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

GHS Pictogram:

 alt text

Signal Word: Warning

Operational Plan: From Receipt to Disposal

A systematic approach to handling **(R)-(1-Methylpyrrolidin-3-yl)methanol** is critical to minimize exposure and ensure safety.

1. Engineering Controls and Personal Protective Equipment (PPE)

- Ventilation: Always handle this compound in a well-ventilated area. A chemical fume hood is strongly recommended to avoid the inhalation of vapors.[\[1\]](#)
- Eye Protection: Wear tightly fitting safety goggles or a face shield. Standard safety glasses may not provide adequate protection.[\[2\]](#)
- Hand Protection: Chemical-resistant gloves are mandatory. Inspect gloves for any tears or punctures before use and dispose of them properly after handling.[\[2\]](#)
- Skin and Body Protection: A lab coat or chemical-resistant apron should be worn to prevent skin contact.[\[1\]](#) In case of potential splashing, additional protective clothing may be necessary.
- Respiratory Protection: If working outside of a fume hood or if there is a risk of generating aerosols, a NIOSH-approved respirator with an appropriate cartridge for organic vapors

should be used.[\[2\]](#)

2. Handling and Storage

- Handling:
 - Avoid direct contact with skin, eyes, and clothing.[\[1\]](#)
 - Do not breathe vapors or mists.[\[3\]](#)
 - Use non-sparking tools and take precautionary measures against static discharge, especially for larger quantities.[\[3\]](#)
 - Wash hands thoroughly after handling the compound.[\[1\]](#)
- Storage:
 - Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[1\]](#)
 - The recommended storage temperature is between 2-8°C.[\[1\]](#)
 - Keep away from incompatible materials such as strong oxidizing agents and strong acids.[\[3\]](#)
 - Store in a designated corrosives or flammables area, depending on the specific hazards identified in your risk assessment.[\[3\]](#)

3. First-Aid Measures

- Inhalation: If vapors are inhaled, move the person to fresh air and keep them in a position comfortable for breathing. If the person feels unwell, seek medical attention.[\[1\]](#)
- Skin Contact: If the compound comes into contact with the skin, immediately wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical advice. Contaminated clothing should be removed and washed before reuse.[\[1\]](#)
- Eye Contact: In case of eye contact, rinse cautiously with water for several minutes. If present and easy to do, remove contact lenses. Continue rinsing. If eye irritation persists, get

medical advice or attention.[1]

- Ingestion: If swallowed, rinse the mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[3]

Disposal Plan

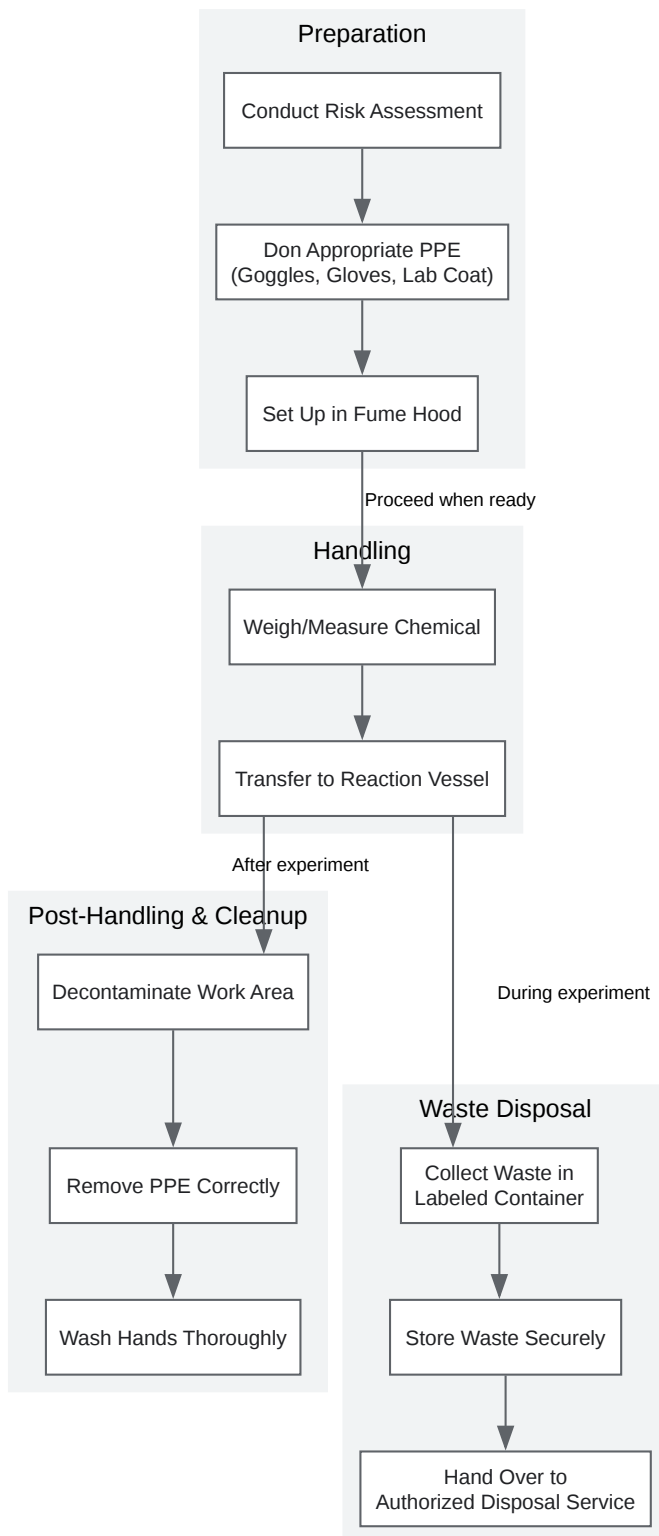
Proper disposal of **(R)-(1-Methylpyrrolidin-3-yl)methanol** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Identification: This compound should be treated as hazardous chemical waste.
- Containment: Collect waste material in a clearly labeled, sealed, and appropriate container. Do not mix with other waste streams unless compatible.
- Disposal Route: Dispose of the waste through a licensed professional waste disposal service. Do not pour down the drain or dispose of in regular trash.[3]
- Contaminated Materials: Any materials that have come into contact with the compound, such as gloves, absorbent pads, and empty containers, should also be disposed of as hazardous waste.[2]

Safe Handling Workflow

The following diagram illustrates the key steps for the safe handling of **(R)-(1-Methylpyrrolidin-3-yl)methanol**.

Safe Handling Workflow for (R)-(1-Methylpyrrolidin-3-yl)methanol

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Caption: A flowchart outlining the procedural steps for the safe handling of **(R)-(1-Methylpyrrolidin-3-yl)methanol**.

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